

# Physical and chemical characteristics of nigrasin I for laboratory use.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *nigrasin I*

Cat. No.: *B15115651*

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## Nigrosin: A Technical Guide for Laboratory Applications

For Researchers, Scientists, and Drug Development Professionals

Nigrosin, a mixture of synthetic black dyes, is a versatile and widely utilized tool in various scientific disciplines. This technical guide provides an in-depth overview of the physical and chemical characteristics of nigrosin, with a focus on its application in laboratory settings.

### Core Characteristics and Properties

Nigrosin is broadly classified into two main types based on its solubility: water-soluble (Nigrosin WS) and alcohol-soluble. The water-soluble form, also known as Acid Black 2, is most commonly employed in biological and cytological studies.

Table 1: General Properties of Nigrosin

Property	Water-Soluble Nigrosin (Acid Black 2)	Alcohol-Soluble Nigrosin (Solvent Black 5)
Synonyms	Acid Black 2, Nigrosin WS, C.I. 50420[1][2]	Solvent Black 5, C.I. 50415[3][4]
CAS Number	8005-03-6[1][2][5][6][7]	11099-03-9[8]
Appearance	Black powder or crystals[6][9]	Black powder
Primary Use	Biological stain (negative staining, viability assays)[1][3][5][6]	Colorant for lacquers, varnishes, and inks[3]

Table 2: Physicochemical Properties of Water-Soluble Nigrosin (Acid Black 2)

Property	Value	Source(s)
Molecular Formula	C <sub>22</sub> H <sub>14</sub> N <sub>6</sub> Na <sub>2</sub> O <sub>9</sub> S <sub>2</sub>	[1][5]
Molecular Weight	616.49 g/mol	[1][5]
Melting Point	Not available	[7]
Absorption Maximum (λ <sub>max</sub> )	560 - 590 nm (in water), 570 - 580 nm (in 50% ethanol)[10], ~575 nm (in 50% ethanol)[11], 567 nm[12]	[13][10][11][12]
Solubility in Water	1 mg/mL (turbid)[11], 5-10%[2], "Completely soluble"[9]	[2][9][11]
Solubility in Alcohol	Partially soluble[9]	[9]

Note: Nigrosin is a complex mixture of phenazine-based compounds, and as such, some of its properties, like purity, are not precisely defined[2][3].

## Experimental Protocols

Nigrosin's utility in the laboratory is primarily centered around its application as a negative stain and in cell viability assays.

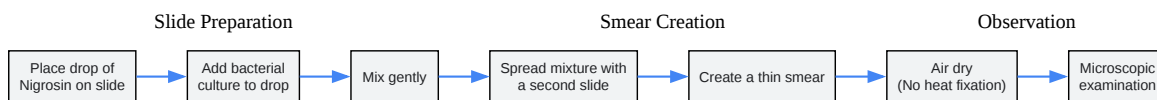
## Negative Staining of Bacteria

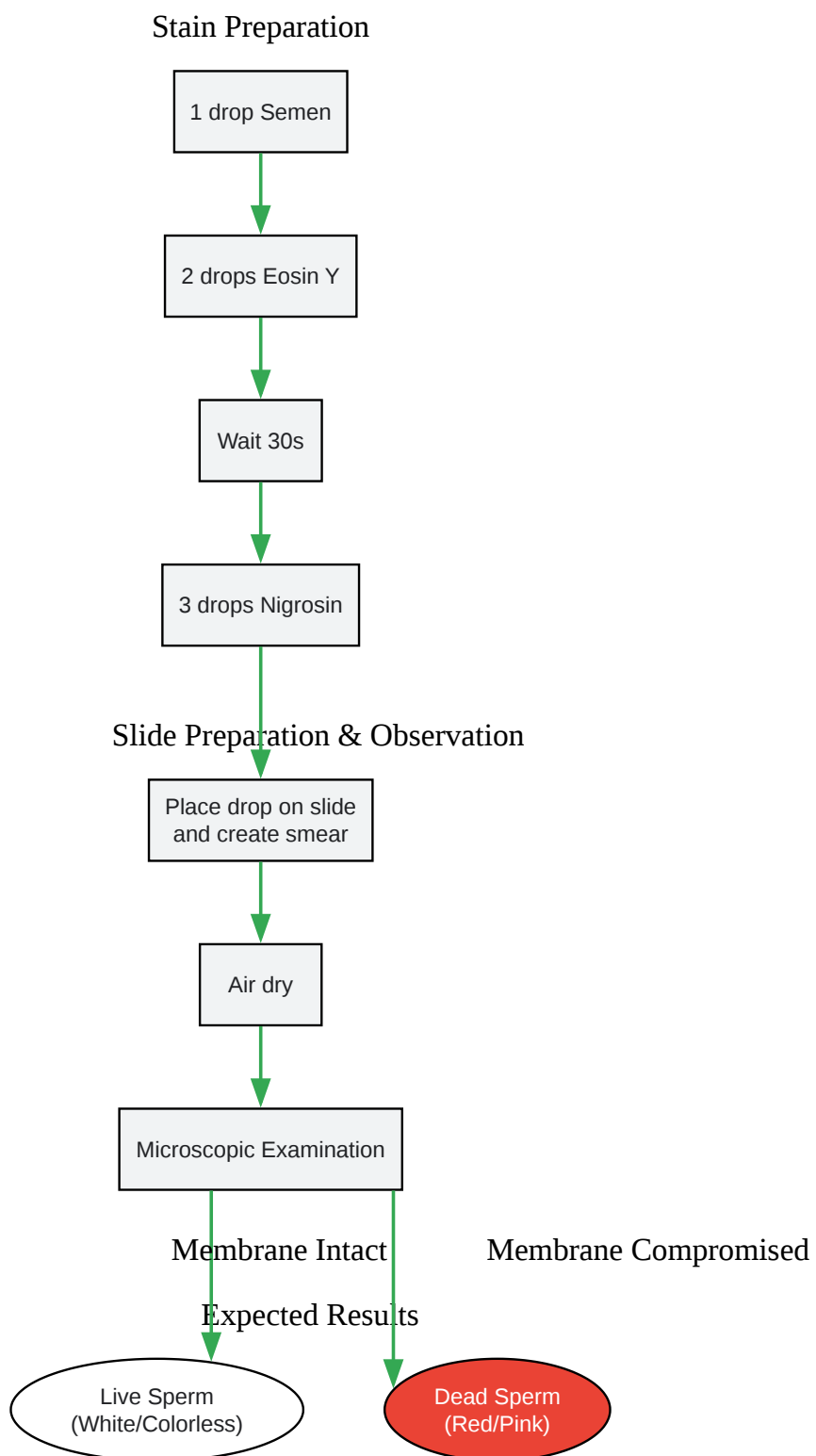
Negative staining is a technique where the background is stained, leaving the specimen untouched and visible against a dark field[14]. This method is particularly useful for visualizing bacterial capsules, which do not readily take up conventional stains[14][15].

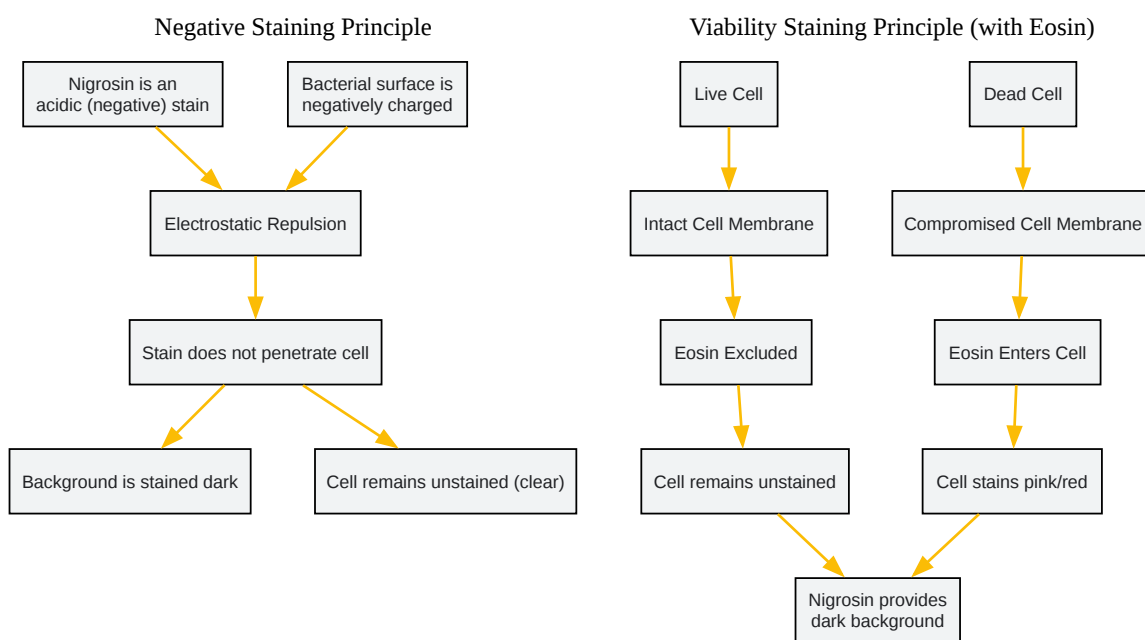
Protocol:

- Place a small drop of nigrosin solution (e.g., 10% w/v) onto a clean microscope slide[14][16].
- Aseptically transfer a small amount of bacterial culture to the drop of nigrosin and mix gently with an inoculating loop[16].
- Use the edge of a second microscope slide to spread the mixture across the first slide, creating a thin smear[16].
- Allow the smear to air dry completely. Heat fixation is not required and should be avoided as it can distort the cells[3].
- Observe the slide under a microscope, starting with a lower power objective and moving to oil immersion for detailed observation[15][16].

Expected Result: Bacterial cells will appear as clear, unstained bodies against a dark grey to black background[14].







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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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